

2,5-Dibromo-1,3-difluorobenzene safety and handling

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Compound of Interest

Compound Name: 2,5-Dibromo-1,3-difluorobenzene

Cat. No.: B1593079

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An In-depth Technical Guide to the Safe Handling of **2,5-Dibromo-1,3-difluorobenzene**

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **2,5-Dibromo-1,3-difluorobenzene**. As a halogenated aromatic compound, its unique reactivity and potential hazards demand a rigorous and informed approach to laboratory use. This document moves beyond a simple checklist, offering a deeper understanding of the causality behind each recommendation to foster a culture of intrinsic safety in the research environment.

Compound Identification and Properties

A thorough understanding of the physicochemical properties of a substance is the foundation of its safe handling.

1.1. Chemical Identity

- Chemical Name: **2,5-Dibromo-1,3-difluorobenzene**
- CAS Number: 128259-71-2[1]
- Molecular Formula: $C_6H_2Br_2F_2$ [1][2]

- Molecular Weight: 271.89 g/mol [1][2]
- Synonyms: 1,4-Dibromo-2,6-difluorobenzene[1]

1.2. Physicochemical Data

The following table summarizes the key physical and chemical properties of **2,5-Dibromo-1,3-difluorobenzene**. These properties are critical for assessing its behavior under various laboratory conditions.

Property	Value	Source(s)
Physical State	Solid, Semi-solid, liquid, or lump	
Appearance	Light yellow to Brown to Dark green powder to crystal	[3]
Melting Point	33 °C	
Flash Point	77 °C	
Purity	≥98%	[1]
Solubility	Insoluble in water.	[4]

Hazard Identification and Risk Assessment

2,5-Dibromo-1,3-difluorobenzene is classified as a hazardous substance. A comprehensive risk assessment must be conducted before any handling.

2.1. GHS Hazard Statements

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. For **2,5-Dibromo-1,3-difluorobenzene**, the following hazard statements apply:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2][5]

- H319: Causes serious eye irritation.[2][5]
- H335: May cause respiratory irritation.[2][5]

2.2. Pictograms and Signal Word

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

2.3. Toxicological Profile

While specific toxicological data for this compound is limited, the hazard statements indicate significant potential for irritation to the skin, eyes, and respiratory system upon contact. Ingestion is also harmful. The presence of bromine and fluorine on an aromatic ring suggests that thermal decomposition may produce toxic and corrosive fumes, such as hydrogen bromide and hydrogen fluoride.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to minimizing exposure and ensuring a safe laboratory environment.

3.1. Engineering Controls: The First Line of Defense

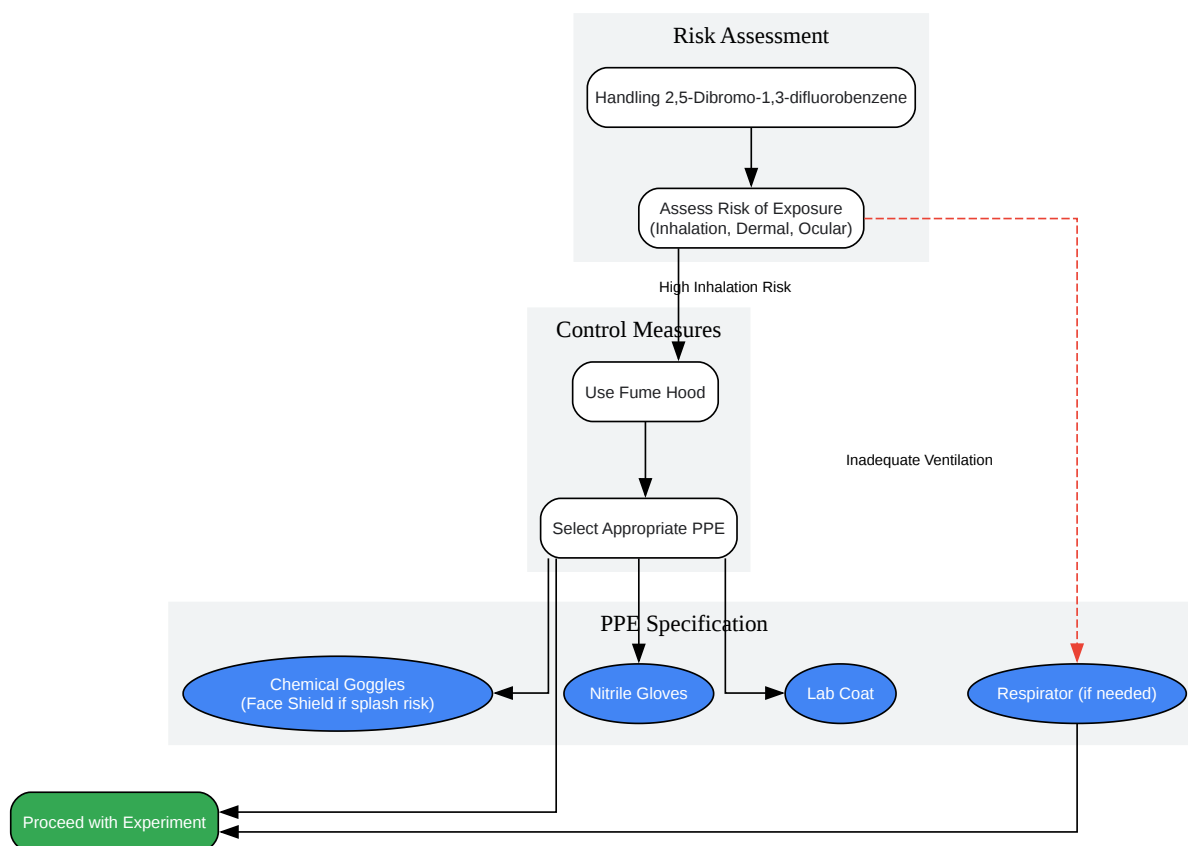
The primary method for controlling exposure to hazardous chemicals is through robust engineering controls.

- Fume Hood: All work with **2,5-Dibromo-1,3-difluorobenzene**, including weighing, transferring, and reactions, must be conducted in a properly functioning chemical fume hood. [6][7] This is crucial for preventing the inhalation of any dust or vapors.
- Ventilation: Ensure adequate ventilation in the laboratory, especially in areas where the compound is stored.[8][9]

3.2. Personal Protective Equipment (PPE): The Essential Barrier

The selection and correct use of PPE are critical for protecting personnel from direct chemical contact.

- Eye and Face Protection: Chemical safety goggles are mandatory.[\[8\]](#)[\[10\]](#) For operations with a higher risk of splashing, a face shield should be worn in conjunction with goggles.[\[6\]](#)[\[10\]](#)
- Skin Protection:
 - Gloves: Chemically resistant gloves, such as nitrile rubber, should be worn.[\[6\]](#)[\[10\]](#) Always inspect gloves for any signs of degradation or perforation before use.
 - Lab Coat: A flame-resistant lab coat must be worn and kept fastened to protect against accidental spills.
- Respiratory Protection: In situations where engineering controls may not be sufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[\[6\]](#)[\[8\]](#)



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Caption: PPE Selection Workflow for Handling **2,5-Dibromo-1,3-difluorobenzene**.

3.3. Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[8][11]
- Do not eat, drink, or apply cosmetics in areas where chemicals are handled.[11][12]
- Remove contaminated clothing immediately and wash it before reuse.

3.4. Storage Requirements

Proper storage is essential to maintain the integrity of the compound and prevent accidental release.

- Container: Keep the container tightly closed.[4][9]
- Conditions: Store in a cool, dry, and well-ventilated area.[4][9] Keep in a dark place under an inert atmosphere.[13]
- Incompatibilities: Store away from strong oxidizing agents.[4][8]

Emergency Procedures

Preparedness is key to effectively managing any incidents.

4.1. First-Aid Measures

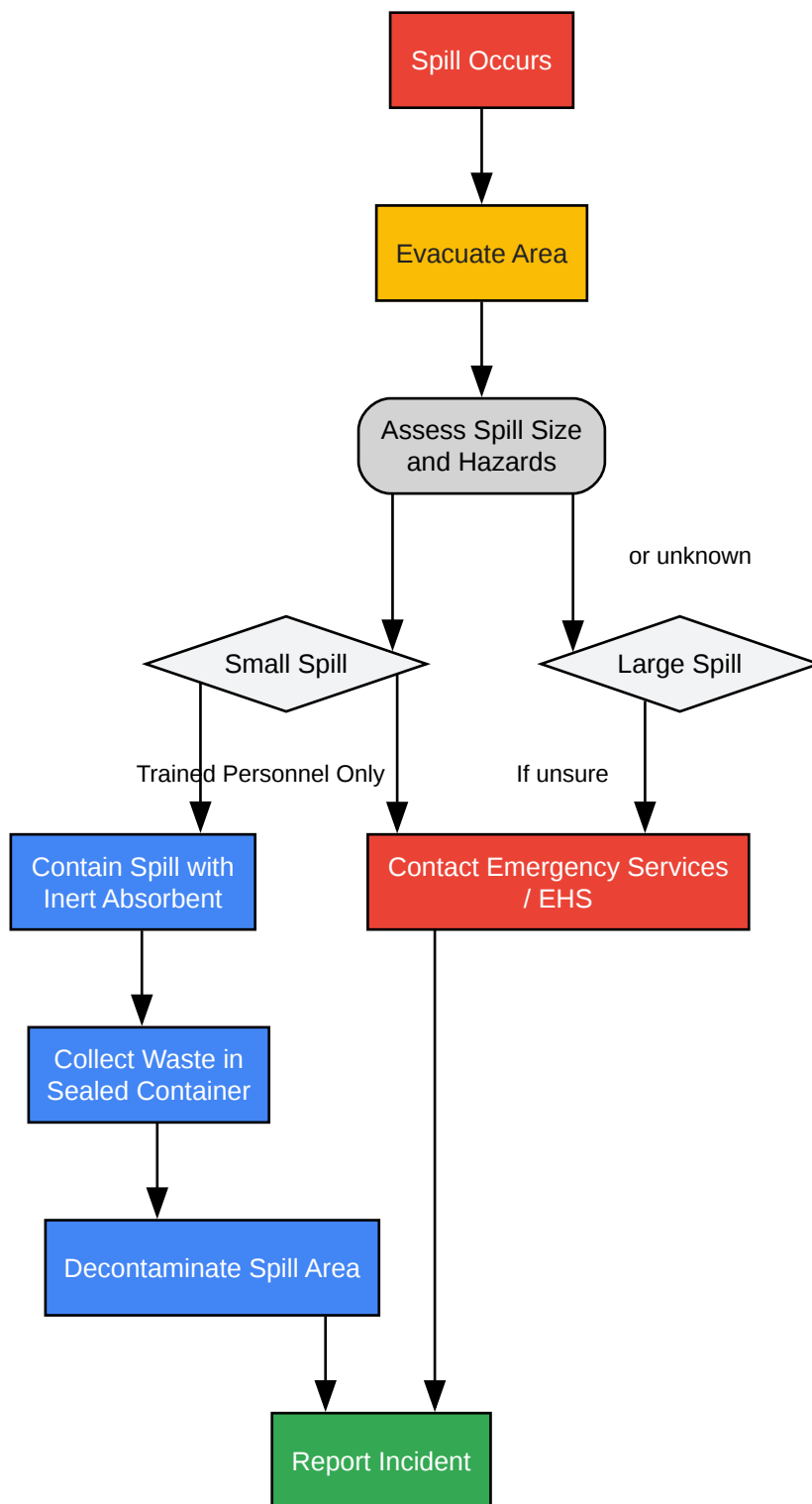
Exposure Route	First-Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[4] [8]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.	[4] [14]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.	[4] [8]

4.2. Spill Response

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate all non-essential personnel from the area.[\[15\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[15\]](#)
- Contain: Use a non-combustible absorbent material like sand or earth to soak up the spill.[\[10\]](#)
- Collect: Carefully collect the absorbed material and place it in a sealed container for disposal.[\[8\]](#)[\[16\]](#)

- Decontaminate: Clean the spill area thoroughly.[15]



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Caption: Emergency Spill Response Flowchart.

Waste Disposal

As a halogenated organic compound, **2,5-Dibromo-1,3-difluorobenzene** requires special disposal procedures to prevent environmental contamination.

- Segregation: Halogenated organic waste must be collected separately from non-halogenated waste.^{[6][7]}
- Container: Use a designated, properly labeled hazardous waste container.^{[6][10]} The label should include the words "Hazardous Waste" and the full chemical name.
- Disposal: Arrange for disposal through a licensed professional waste disposal service.^[10] Do not dispose of this chemical down the drain.^[10]

Conclusion

The safe handling of **2,5-Dibromo-1,3-difluorobenzene** is predicated on a foundation of knowledge, preparedness, and adherence to established safety protocols. By understanding the inherent hazards and implementing the engineering controls, personal protective measures, and emergency procedures outlined in this guide, researchers can mitigate risks and ensure a safe and productive laboratory environment.

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